

Solubility Profile of Lactose Octaacetate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B7790920*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **lactose octaacetate** in a range of common organic solvents. The information presented herein is critical for professionals in pharmaceutical development, chemical synthesis, and materials science who utilize this peracetylated sugar derivative in their work. This document summarizes available quantitative solubility data, details experimental protocols for solubility determination, and provides a visual representation of a typical experimental workflow.

Quantitative Solubility of Lactose Octaacetate

Lactose octaacetate, a crystalline solid, exhibits varying degrees of solubility in different organic solvents, largely influenced by the polarity of the solvent and the temperature. While extensive quantitative data across a broad spectrum of solvents and temperatures is not readily available in published literature, existing information and qualitative observations provide valuable insights.

Table 1: Solubility of **Lactose Octaacetate** in Various Organic Solvents

Solvent	Chemical Formula	Qualitative Solubility	Quantitative Solubility (g/100 g Solvent)	Temperature (°C)
Chloroform	CHCl ₃	Soluble[1][2][3][4]	Data not available	Not specified
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble[5]	Data not available	Not specified
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Soluble	Data not available	Not specified
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Freely Soluble	≥ 10 (as 10 mg/mL solution)	Not specified
Ethyl Acetate (EtOAc)	CH ₃ COOCH ₂ CH ₃	Soluble	Data not available	Not specified
Methanol (MeOH)	CH ₃ OH	Soluble	≥ 1 (as 1 mg/mL solution)	Not specified
Ethanol	C ₂ H ₅ OH	Soluble	Data not available	Not specified
Acetonitrile	CH ₃ CN	Soluble	Data not available	Not specified
Dioxane	C ₄ H ₈ O ₂	Soluble	Data not available	Not specified

Note: The qualitative solubility information is based on various sources indicating that **lactose octaacetate** dissolves in these solvents. The quantitative data for DMSO and Methanol is inferred from concentrations used in experimental procedures and may not represent the saturation limit.

Experimental Protocol for Solubility Determination

A precise understanding of solubility often requires experimental determination. The following is a detailed methodology for a gravimetric approach to quantify the solubility of **lactose octaacetate** in a given organic solvent. This protocol can be adapted for various solvents and temperature conditions.

Objective: To determine the saturation solubility of **lactose octaacetate** in a specific organic solvent at a controlled temperature.

Materials:

- **Lactose Octaacetate** (high purity)
- Selected Organic Solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (accurate to ± 0.0001 g)
- Glass vials with airtight seals
- Syringe filters (solvent-compatible, e.g., PTFE, 0.22 μm pore size)
- Pre-weighed, dry glass evaporating dishes or beakers
- Drying oven or vacuum desiccator
- Vortex mixer

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **lactose octaacetate** to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Securely seal the vial to prevent solvent evaporation.

- Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and temperature.
- Sample Collection and Filtration:
 - Once equilibrium is established, allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed (if the experiment is at elevated temperature) syringe.
 - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry evaporating dish or beaker. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation:
 - Record the exact mass of the evaporating dish containing the filtrate.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **lactose octaacetate** (a temperature below its melting point of approximately 83-85°C is recommended). Alternatively, a vacuum desiccator can be used for gentle drying.
 - Continue drying until a constant weight of the residue (**lactose octaacetate**) is achieved. This is confirmed by repeated weighing until the mass no longer changes.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **lactose octaacetate** by subtracting the initial mass of the empty evaporating dish from the final constant mass of the dish with the dried residue.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved **lactose octaacetate** from the total mass of the filtrate.

- Express the solubility in grams of **lactose octaacetate** per 100 grams of solvent using the following formula:

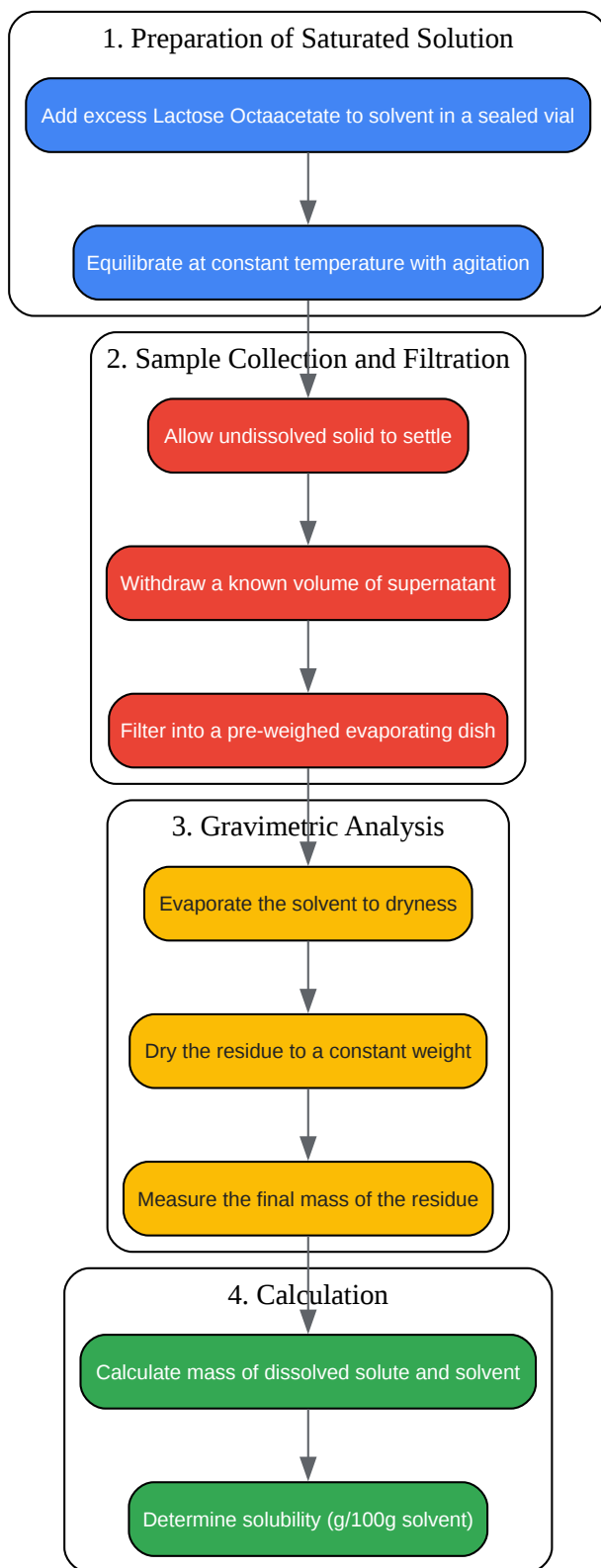
$$\text{Solubility (g/100 g solvent)} = (\text{Mass of } \mathbf{Lactose\ Octaacetate} / \text{Mass of Solvent}) \times 100$$

Safety Precautions:

- Always work in a well-ventilated fume hood when handling organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for each solvent for specific handling and disposal instructions.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **lactose octaacetate**.



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Gravimetric method for solubility determination.

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